

Cholesteryl Heneicosanoate: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Cholesteryl heneicosanoate

Cat. No.: B15601108

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety information for **Cholesteryl Heneicosanoate**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes data from publicly available sources and includes information from closely related cholesteryl esters to provide a thorough understanding of its potential hazards and safe handling procedures. Researchers should handle this substance with care, assuming it may be hazardous until more definitive information is available.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **Cholesteryl Heneicosanoate**. This information is critical for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₄₈ H ₈₆ O ₂	PubChem
Molecular Weight	709.2 g/mol	PubChem
Appearance	Solid (presumed)	General knowledge of similar cholesteryl esters
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Insoluble in water; Soluble in organic solvents like chloroform.[1]	Inferred from similar compounds[1][2]
CAS Number	25513-03-9	TCI Chemicals

Hazard Identification and Toxicological Information

A specific Globally Harmonized System (GHS) classification for **Cholesteryl Heneicosanoate** is not readily available. However, based on data from similar long-chain cholesteryl esters, it is prudent to consider it as a material with potential for mild irritation. To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

General Health Effects of Similar Cholesteryl Esters:

- Eye Contact: May cause mechanical irritation.
- Skin Contact: Prolonged or repeated contact may cause mild irritation.
- Inhalation: Inhalation of dust may cause respiratory tract irritation.
- Ingestion: Ingestion of large amounts may cause gastrointestinal discomfort.

Quantitative Toxicological Data:

Specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **Cholesteryl Heneicosanoate** are not available in the public domain.

Handling and Storage

Proper handling and storage are crucial to ensure the safety of laboratory personnel and the integrity of the compound.

Parameter	Recommendation	Source
Handling	Handle in accordance with good industrial hygiene and safety practices. Avoid dust formation. Avoid contact with skin, eyes, and clothing.[2][4]	General laboratory safety guidelines[2][4]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[4] For long-term stability, storage at -20°C is recommended for similar cholesteryl esters.[1][2]	Supplier recommendations for similar compounds[1][2]
Incompatible Materials	Strong oxidizing agents.[4]	General chemical incompatibility

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Cholesteryl Heneicosanoate** to minimize exposure.

PPE Type	Specification	Source
Eye/Face Protection	Wear safety glasses with side shields or goggles.[5]	OSHA and general lab safety standards[5]
Skin Protection	Wear protective gloves and a lab coat.[4]	Standard laboratory practice[4]
Respiratory Protection	If dust is generated and exposure limits may be exceeded, a NIOSH/MSHA approved respirator should be worn.[4]	General industrial hygiene principles[4]

First Aid and Emergency Procedures

In the event of exposure or an accident, follow these first aid and emergency procedures.

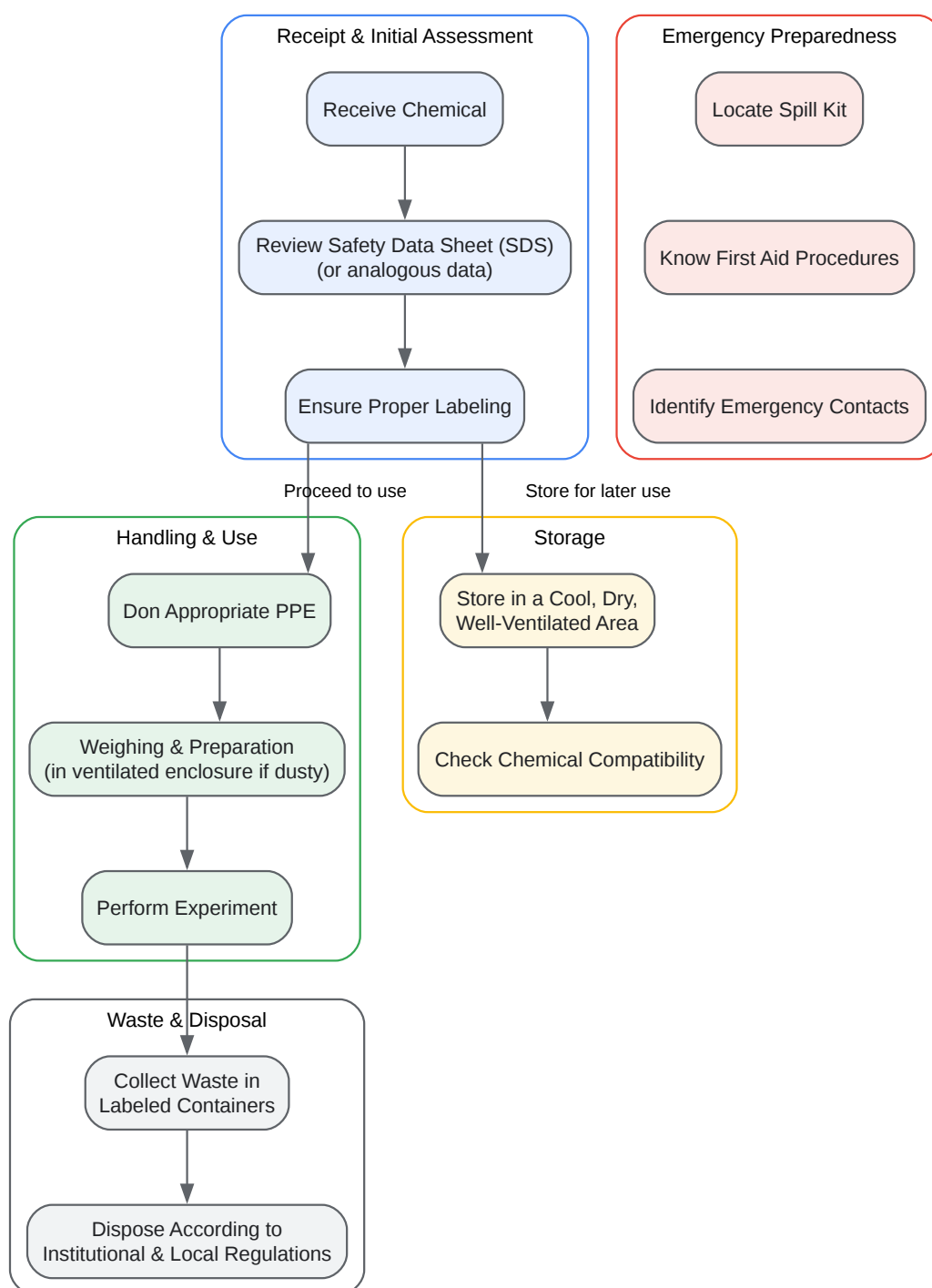
Situation	Procedure	Source
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention if irritation persists.[6]	Standard first aid protocols[6]
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing. Get medical attention if symptoms occur.[6]	General first aid measures[6]
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms persist. [4]	Standard emergency procedures[4]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[6]	General first aid advice[6]
Firefighting	Use water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.[6] Thermal decomposition can lead to the release of irritating gases and vapors.[6]	Standard firefighting measures for organic solids[6]
Accidental Release	Sweep up and shovel into suitable containers for disposal. Avoid dust formation. Ensure adequate ventilation.[6]	General laboratory spill cleanup procedures[6]

Experimental Protocols

Detailed experimental protocols for the safety and toxicological testing of **Cholesteryl Heneicosanoate** are not publicly available. The information provided in this guide is based on standard chemical safety principles and data extrapolated from similar compounds.

Logical Workflow for Safe Chemical Handling

The following diagram illustrates a general workflow for the safe handling of a chemical substance like **Cholesteryl Heneicosanoate**, from acquisition to disposal, based on standard laboratory safety protocols.



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Safe chemical handling workflow.

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